Synthesis of 1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone

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Compound of Interest

Compound Name:	*1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone*
CAS No.:	*111946-84-0*
Cat. No.:	*B1270386*

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An In-depth Technical Guide to the Synthesis of **1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone**

This guide provides a comprehensive, research-grade overview of the synthesis of **1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone**. Designed for professionals in chemical research and drug development, this document moves beyond a simple recitation of steps to explain the underlying chemical principles, strategic choices in methodology, and critical safety considerations. The synthesis is grounded in the Williamson ether synthesis, a robust and fundamental reaction in organic chemistry.

Strategic Overview and Reaction Principle

The target molecule, **1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone**, is an unsymmetrical aryl ether derivative. Such structures are of significant interest in medicinal chemistry and materials science, often serving as key intermediates. The most logical and efficient pathway for its construction is the Williamson ether synthesis.[1][2]

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This reaction proceeds via a bimolecular nucleophilic substitution (SN2) mechanism.[3] The core principle involves the deprotonation of an alcohol or phenol to form a highly nucleophilic alkoxide or phenoxide ion. This ion then attacks an electrophilic carbon atom bearing a suitable leaving group, such as a halide, displacing it to form the ether linkage.[1][4]

For this specific synthesis, the strategy involves two primary stages:

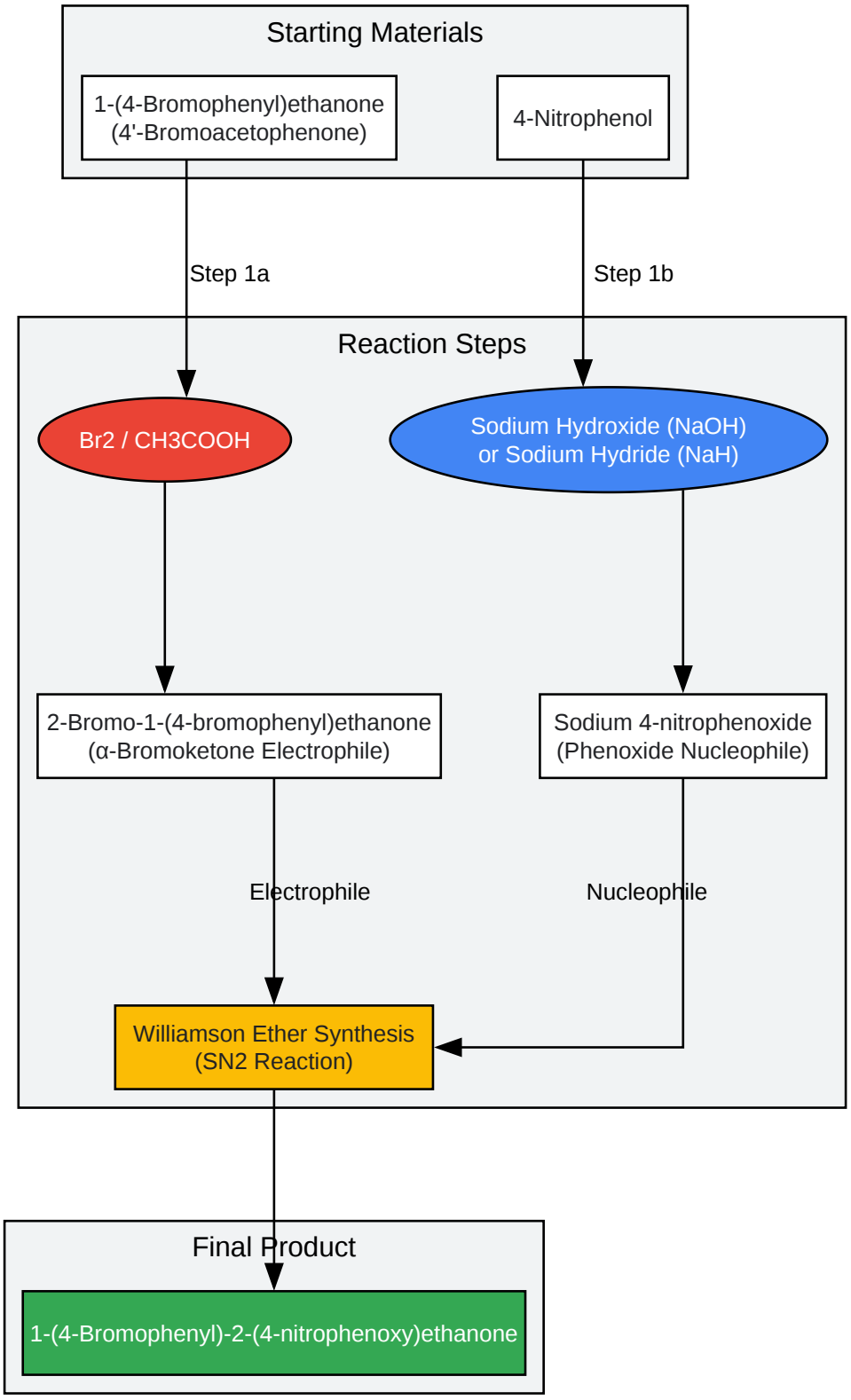
- α-Bromination of the Ketone: Preparation of the key electrophile, 2-bromo-1-(4-bromophenyl)ethanone, from the commercially available 1-(4-bromophenyl)ethanone (also known as 4'-bromoacetophenone).
- Nucleophilic Substitution: Reaction of the generated α-bromoketone with the sodium salt of 4-nitrophenol (the nucleophile) to form the final product.

The choice of a primary halide as the electrophile is critical, as secondary and tertiary halides are prone to undergoing elimination (E2) reactions as a competing pathway, which would reduce the yield of the desired ether.[3][5]

Experimental Workflow Diagram

The following diagram illustrates the complete synthetic pathway from commercially available starting materials to the final product.

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Caption: Synthetic workflow for **1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone**.

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Detailed Experimental Protocols

Safety First: All procedures must be conducted in a well-ventilated fume hood. Personal Protective Equipment (PPE), including safety goggles, a lab coat, and appropriate chemical-resistant gloves, is mandatory.[6][7] 4'-Bromoacetophenone is a skin and eye irritant.[8][9] Bromine is highly corrosive and toxic; handle with extreme care.

Part A: Synthesis of 2-Bromo-1-(4-bromophenyl)ethanone

This protocol details the regioselective monobromination at the α-carbon of the ketone. Acetic acid serves as both a solvent and a catalyst.

- Setup: In a 250 mL round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 19.9 g (0.1 mol) of 1-(4-bromophenyl)ethanone in 50 mL of glacial acetic acid.[10][11]
- Bromination: From the dropping funnel, add a solution of 16.0 g (5.1 mL, 0.1 mol) of bromine in 10 mL of glacial acetic acid dropwise to the stirred ketone solution. Maintain the temperature below 30°C using a water bath if necessary. The disappearance of the bromine color indicates its consumption.
- Reaction Completion: After the addition is complete, stir the mixture at room temperature for 2 hours to ensure the reaction goes to completion.
- Isolation: Pour the reaction mixture slowly into 400 mL of ice-cold water with vigorous stirring. The crude 2-bromo-1-(4-bromophenyl)ethanone will precipitate as a solid.
- Purification: Collect the solid by vacuum filtration and wash it thoroughly with cold water until the filtrate is neutral to litmus paper. Recrystallize the crude product from ethanol to yield pure white crystals of the α-bromoketone.

Part B: Synthesis of 1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone

This step is the core Williamson ether synthesis, where the phenoxide displaces the bromide from the α-bromoketone.

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- Nucleophile Preparation: In a 250 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve 13.9 g (0.1 mol) of 4-nitrophenol in 100 mL of absolute ethanol. To this solution, carefully add 4.0 g (0.1 mol) of sodium hydroxide pellets. Stir until the sodium hydroxide has completely dissolved, forming the sodium 4-nitrophenoxide salt.
- SN2 Reaction: Add the purified 2-bromo-1-(4-bromophenyl)ethanone (assuming a quantitative yield from Part A, ~27.8 g, 0.1 mol) to the flask containing the sodium 4-nitrophenoxide solution.
- Reflux: Heat the reaction mixture to reflux and maintain it for 4-6 hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- Workup: After the reaction is complete, allow the mixture to cool to room temperature. Pour the mixture into 500 mL of cold water. The desired product will precipitate out of the solution.
- Purification: Collect the crude solid product by vacuum filtration. Wash the solid with ample water, followed by a small amount of cold ethanol to remove any unreacted starting materials. For higher purity, the product can be recrystallized from an ethanol/water mixture or purified via flash column chromatography using a hexane-ethyl acetate solvent system. [12]

Reagent and Product Data Summary

The following table summarizes the key physical and chemical properties of the reactants and the final product.

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Compound Name	Formula	Molar Mass (g/mol)	Role in Synthesis	CAS Number
1-(4-Bromophenyl)ethanone	C_8H_7BrO	199.04	Ketone Starting Material	99-90-1
4-Nitrophenol	$C_6H_5NO_3$	139.11	Phenol Starting Material	100-02-7
Sodium Hydroxide	NaOH	40.00	Base (for Deprotonation)	1310-73-2
Bromine	Br_2	159.81	Brominating Agent	7726-95-6
2-Bromo-1-(4-bromophenyl)ethanone	$C_8H_6Br_2O$	277.94	Electrophilic Intermediate	99-90-1 (base)
1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone	$C_{14}H_{10}BrNO_4$	336.14	Final Product	111946-84-0

Data sourced from[10][11][13][14]

Characterization

The identity and purity of the synthesized **1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone** should be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the molecular structure by analyzing the chemical shifts, integration, and coupling patterns of the protons and carbons.
- Infrared (IR) Spectroscopy: To identify key functional groups, such as the carbonyl (C=O) stretch of the ketone, the C-O-C stretch of the ether, and the N-O stretches of the nitro

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group.

- Mass Spectrometry (MS): To determine the molecular weight of the compound and confirm its elemental composition.
- Melting Point Analysis: A sharp melting point range is indicative of a pure compound.

Conclusion

The synthesis of **1-(4-Bromophenyl)-2-(4-nitrophenoxy)ethanone** is reliably achieved through a two-stage process commencing with the α-bromination of 4'-bromoacetophenone, followed by a Williamson ether synthesis with 4-nitrophenol. This method is rooted in fundamental, well-understood organic reaction mechanisms, offering a scalable and efficient route to the target molecule. Careful control of reaction conditions and adherence to safety protocols are paramount for achieving high yield and purity.

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